

Technical Guide: Safety and Handling of DL-Aspartic acid-13C1

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Compound of Interest

Compound Name: *DL-Aspartic acid-13C1*

Cat. No.: *B1611100*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **DL-Aspartic acid-13C1**, a stable isotope-labeled non-essential amino acid. It is intended for laboratory personnel and professionals in drug development who work with this compound. The isotopic label (Carbon-13) does not significantly alter the chemical hazards compared to the unlabeled compound. Therefore, the safety protocols for DL-Aspartic acid are applicable.[1] **DL-Aspartic acid-13C1** is primarily used as a tracer for quantitation in drug development and for metabolic flux analysis.[2]

Chemical and Physical Properties

DL-Aspartic acid-13C1 is a white, crystalline powder that is odorless.[3][4][5] It is stable under normal laboratory conditions.[3][6] Key quantitative data are summarized below.

Property	Value	Source(s)
Chemical Name	DL-Aspartic acid-1-13C	[7]
Synonyms	DL-Aminosuccinic acid, DL-2-Aminobutanedioic acid	[4]
CAS Number	68315-35-5	[8]
Molecular Formula	C ₃ ¹³ CH ₇ NO ₄	[3][7]
Molecular Weight	134.10 g/mol	[3][7][8]
Melting Point	>300 °C / 572 °F (decomposes)	[3][4]
Purity (Atom % ¹³ C)	≥99%	[7]
Appearance	White powder/solid	[3][4]
Solubility (Water)	8.16 g/L at 25 °C	[9]
Density	~1.66 g/cm ³	[3][4]
pH	3.1 (1 g/L aqueous solution at 25 °C)	[9]

Hazard Identification and Safety Precautions

DL-Aspartic acid is not classified as a hazardous substance according to GHS criteria.[9][10][11] However, as with all laboratory chemicals, it should be handled with care, following good industrial hygiene and safety practices. The primary risks are associated with physical irritation from dust.

- Potential Hazards:
 - May cause mechanical eye irritation.[1][6]
 - Inhalation of dust may cause respiratory tract irritation.[1]
 - Not expected to be a skin irritant.[1]

- Low oral toxicity.[1]
- Combustibility: The material is combustible but not readily ignitable.[9][10] Fine dust dispersed in the air may create a dust explosion hazard in the presence of an ignition source.[1][9]

First Aid Measures

Standard first aid protocols should be followed in case of exposure.

Exposure Route	First Aid Protocol	Source(s)
Inhalation	Move the person to fresh air. If breathing is difficult, seek medical attention.[4][6]	[4][6]
Skin Contact	Wash the affected area with soap and plenty of water. Remove contaminated clothing.[4][6]	[4][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.[4][6][10]	[4][6][10]
Ingestion	Rinse mouth with water. Do not induce vomiting. Call a poison center or doctor if you feel unwell.[4][6][10]	[4][6][10]

Handling, Storage, and Disposal

Proper handling and storage are crucial to maintain the integrity of the compound and ensure laboratory safety.

- Handling:

- Ensure good ventilation in the workspace.[6]
- Avoid contact with skin and eyes.[4][6]
- Avoid generating and breathing dust.[4]
- Wear appropriate personal protective equipment (PPE).[6]
- Wash hands thoroughly after handling.[5][6]
- Storage:
 - Store in a cool, dry, and well-ventilated place.[3][5][6]
 - Keep the container tightly closed.[3][4][6]
 - Store away from strong oxidizing agents.[3][5]
- Disposal:
 - Dispose of contents and container in accordance with local, regional, national, and international regulations.
 - Avoid release to the environment.[6][10] Contaminated washing water should be retained and disposed of.[10]

Personal Protective Equipment (PPE)

The following PPE is recommended when handling **DL-Aspartic acid-13C1**, particularly when working with the powdered form.

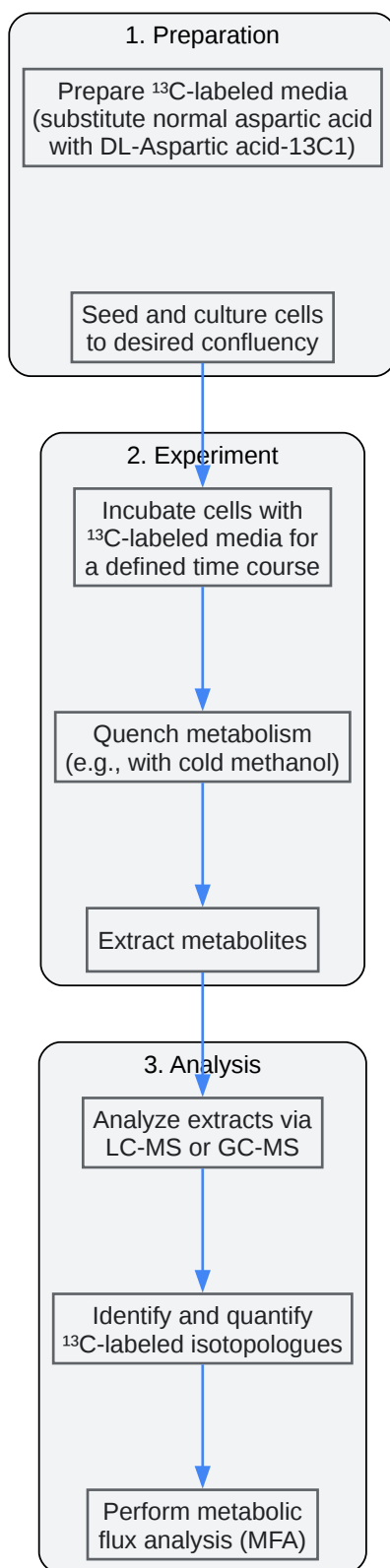
Protection Type	Recommendation	Source(s)
Eye/Face Protection	Wear safety glasses with side-shields or goggles (compliant with EN166 or OSHA 29 CFR 1910.133).[3][4][10]	[3][4][10]
Skin Protection	Wear suitable protective gloves (e.g., nitrile rubber) and a lab coat.[3][5][10]	[3][5][10]
Respiratory Protection	If dust is generated, use a particulate filter respirator (e.g., P1 or N95).[10] No protective equipment is typically needed under normal use with adequate ventilation.[4]	[4][10]

Experimental Protocols and Applications

DL-Aspartic acid-13C1 serves as an internal standard and tracer in various research applications, including metabolomics and biomolecular NMR.[2][12]

General Workflow for Stable Isotope Tracing Experiments

The following diagram illustrates a typical workflow for a cell culture-based metabolic flux analysis experiment using a ¹³C-labeled substrate like **DL-Aspartic acid-13C1**.



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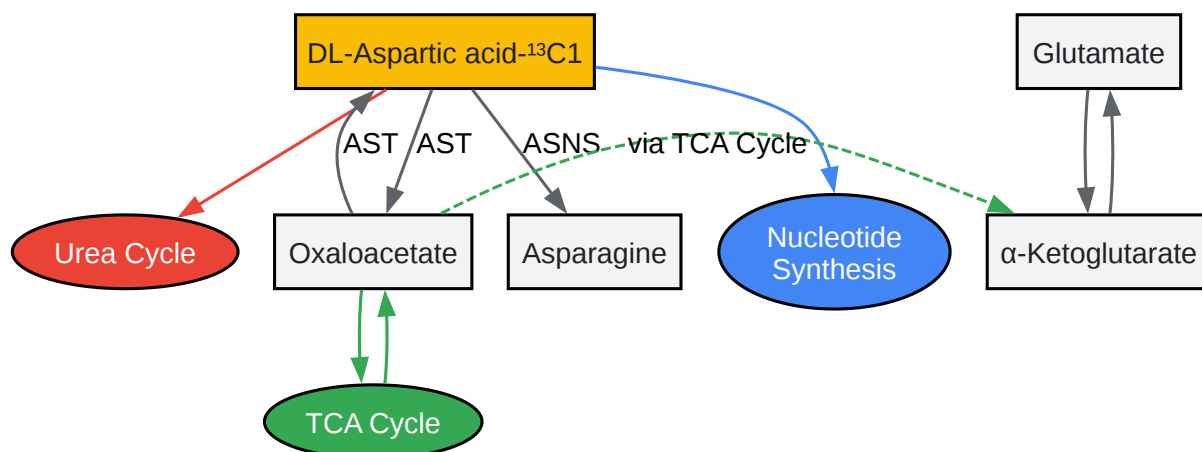
General workflow for a stable isotope tracing experiment.

Methodology Details:

- **Media Preparation:** Standard cell culture media is prepared, but the naturally occurring aspartic acid is replaced with a known concentration of **DL-Aspartic acid-13C1**.
- **Cell Culture:** The cells of interest are cultured under normal conditions until they reach the desired phase for the experiment (e.g., log phase growth).
- **Labeling:** The standard media is replaced with the ^{13}C -labeled media, and the cells are incubated for a specific period. This allows the ^{13}C label to be incorporated into various downstream metabolites.
- **Metabolism Quenching & Extraction:** To halt metabolic activity instantly, the cells are rapidly quenched, often using a cold solvent like liquid nitrogen or cold methanol/acetonitrile. Metabolites are then extracted from the cells.
- **Mass Spectrometry Analysis:** The cell extract is analyzed using techniques like Liquid Chromatography-Mass Spectrometry (LC-MS) or Gas Chromatography-Mass Spectrometry (GC-MS) to separate and detect the metabolites.
- **Data Analysis:** The mass spectra are analyzed to determine the mass isotopologue distribution for aspartate and related metabolites, revealing the extent of ^{13}C incorporation. This data is then used in computational models to calculate metabolic flux rates.

Metabolic Pathway Context

Aspartic acid is a central metabolite in cellular metabolism. The ^{13}C label from **DL-Aspartic acid-13C1** can be traced through several key pathways. The diagram below shows a simplified overview of aspartate's central metabolic roles.



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Simplified metabolic fate of Aspartic Acid.

Pathway Description:

- Transamination: Aspartate is readily interconverted with the TCA cycle intermediate oxaloacetate via aspartate aminotransferase (AST). This is a primary route for the ¹³C label to enter central carbon metabolism.
- Urea Cycle: Aspartate provides one of the two nitrogen atoms for the synthesis of urea in the urea cycle.
- Nucleotide Synthesis: The carbon skeleton of aspartate is a direct precursor for pyrimidine synthesis and contributes to purine synthesis.
- Asparagine Synthesis: Aspartate is converted to asparagine by asparagine synthetase (ASNS).

By tracking the ¹³C label from **DL-Aspartic acid-¹³C1**, researchers can quantify the flux through these and other connected pathways, providing critical insights into cellular physiology in normal and disease states.

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